

# An In-depth Technical Guide to the Chemical Structure and Properties of Convicine

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## Compound of Interest

Compound Name: Convicine

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## For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activities of **convicine**, a pyrimidine glycoside found in faba beans (*Vicia faba*). The document is intended for researchers, scientists, and professionals in drug development who are interested in the toxicological and pharmacological aspects of this compound.

## Chemical Identity and Structure

**Convicine** is a glycoside composed of a pyrimidine-based aglycone, isouramil, linked to a glucose molecule. Its chemical structure is fundamental to its biological activity.

Table 1: Chemical Identifiers of **Convicine**

Identifier	Value	Citation
IUPAC Name	6-amino-5- [(2S,3R,4S,5S,6R)-3,4,5- trihydroxy-6- (hydroxymethyl)oxan-2-yl]oxy- 1H-pyrimidine-2,4-dione	[1]
CAS Number	19286-37-4	[1]
Molecular Formula	C <sub>10</sub> H <sub>15</sub> N <sub>3</sub> O <sub>8</sub>	[1]
Molecular Weight	305.24 g/mol	[1]
Canonical SMILES	C1=C(C(=O)NC(=O)N1)N)O[C@H]2--INVALID-LINK--CO)O)O">C@@HO	
InChI Key	JJWYIMQKLTVAGZ-SYCVNHKBSA-N	

## Physicochemical Properties

The physicochemical properties of **convicine** influence its absorption, distribution, metabolism, and excretion (ADME) profile, as well as its toxicological effects.

Table 2: Physicochemical Properties of **Convicine**

Property	Value	Citation
Melting Point	Decomposes at 287°C	[2]
Boiling Point	Not applicable (decomposes)	
Solubility	Soluble in hot water and dilute NaOH. Slightly soluble in cold water and alcohol. Practically insoluble in chloroform and glacial acetic acid.	[2][3]
logP	-3.4	[4]
pKa	Convicine is a very weakly acidic compound. The pKa of its aglycone, isouramil, is 3.36.	[5][6]
Appearance	Leaflets from boiling water	[2]

## Biological Activity and Toxicology: The Role of Convicine in Favism

**Convicine** is a key causative agent in favism, a hemolytic anemia that occurs in individuals with a genetic deficiency of the enzyme glucose-6-phosphate dehydrogenase (G6PD).[6]

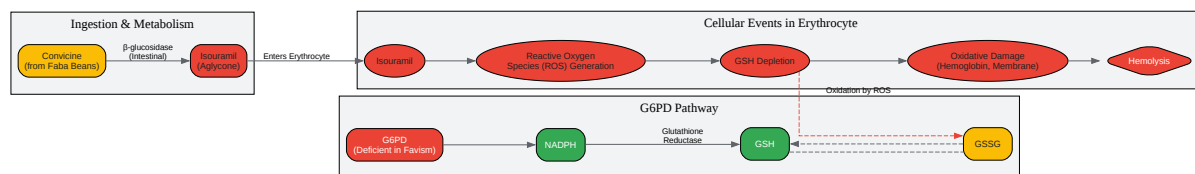
### Mechanism of Action

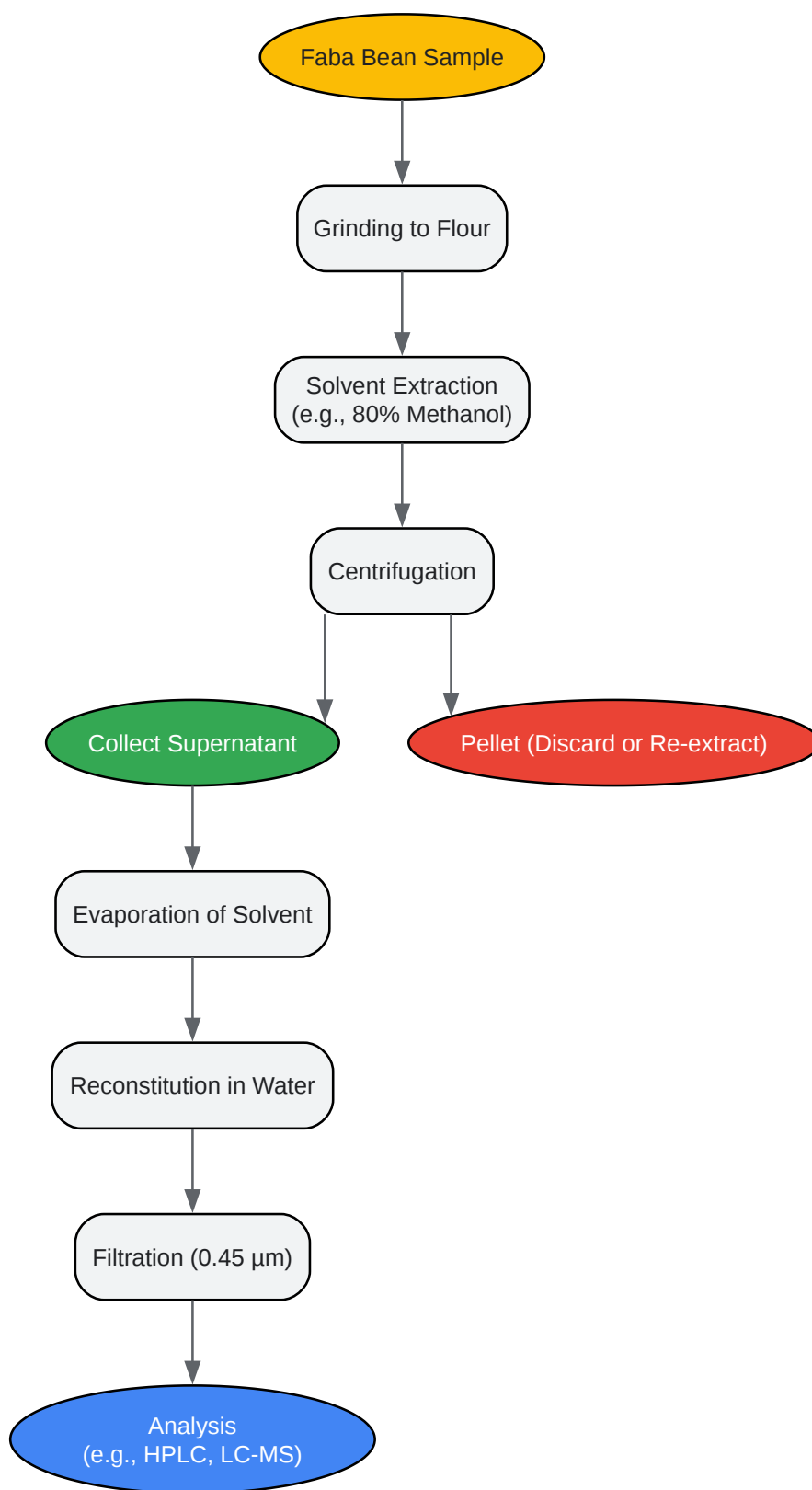
Upon ingestion, **convicine** is hydrolyzed by  $\beta$ -glucosidases in the intestine to its aglycone, isouramil.[1] Isouramil is a potent oxidizing agent that, along with divicine (the aglycone of vicine, another compound in faba beans), triggers a cascade of events leading to hemolysis in G6PD-deficient individuals.[7]

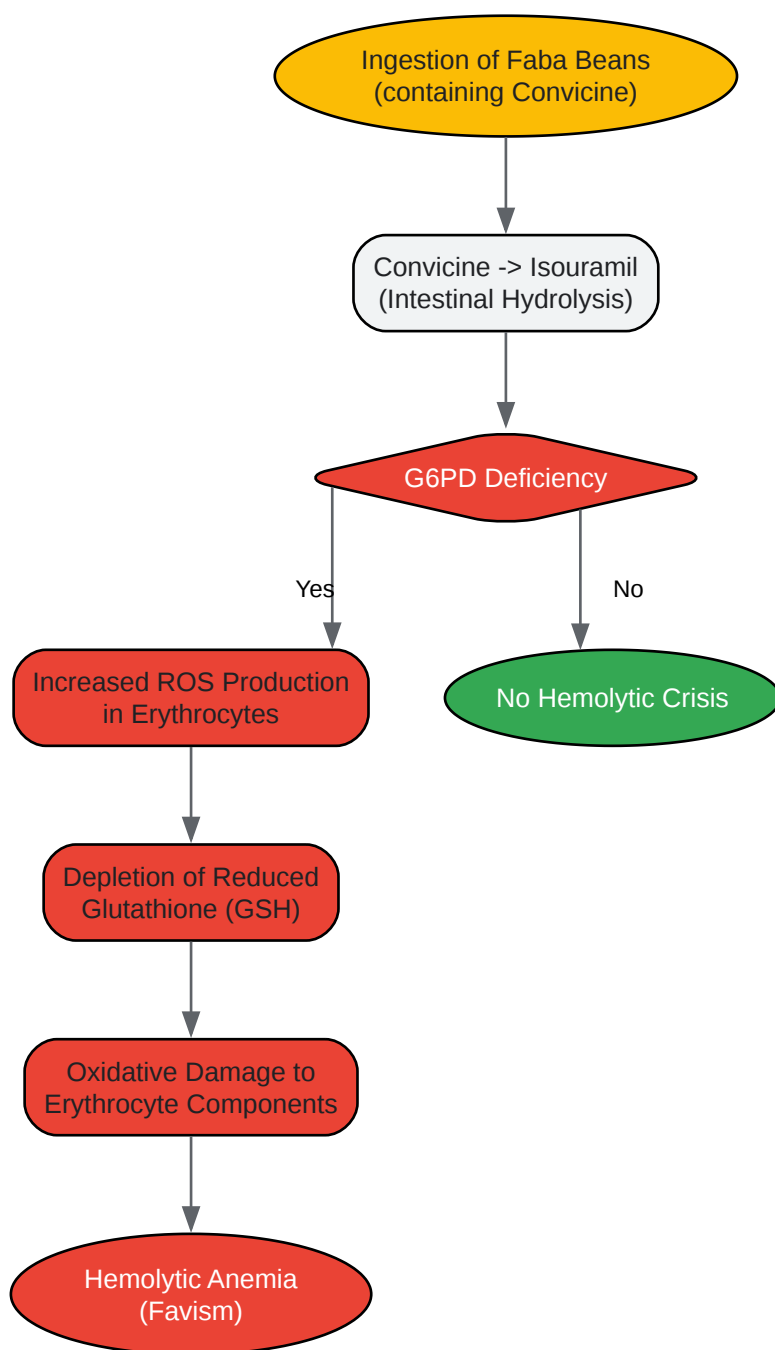
The primary mechanism involves the generation of reactive oxygen species (ROS), which deplete reduced glutathione (GSH) in red blood cells.[6] In individuals with G6PD deficiency, the regeneration of GSH is impaired, leading to oxidative damage to hemoglobin and other cellular components, ultimately causing hemolysis.[7]

## Signaling Pathway of Convicine-Induced Hemolysis in G6PD Deficiency

The following diagram illustrates the signaling pathway from the ingestion of **convicine** to the hemolytic crisis in G6PD-deficient individuals.







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